

Application Notes and Protocols: MEN 10207 Acetate in Tachykinin-Induced Contraction Assays

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Compound of Interest		
Compound Name:	MEN 10207 acetate	
Cat. No.:	B15605603	Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing **MEN 10207 acetate**, a selective tachykinin NK2 receptor antagonist, in tachykinin-induced smooth muscle contraction assays. This document outlines the mechanism of action, experimental protocols, and data presentation for researchers investigating the role of the NK2 receptor in various physiological and pathological processes.

Introduction

Tachykinins, a family of neuropeptides including Neurokinin A (NKA), Substance P (SP), and Neurokinin B (NKB), are key mediators of smooth muscle contractility, inflammation, and nociception. Their biological effects are mediated through three distinct G-protein coupled receptors: NK1, NK2, and NK3. The NK2 receptor is predominantly expressed in the smooth muscle of the gastrointestinal, respiratory, and urogenital tracts. Its activation by tachykinins, particularly NKA, leads to a cascade of intracellular events culminating in smooth muscle contraction.

MEN 10207 acetate is a potent and selective competitive antagonist of the tachykinin NK2 receptor. Its high affinity and selectivity make it an invaluable pharmacological tool for elucidating the physiological roles of the NK2 receptor and for the preclinical evaluation of novel therapeutic agents targeting this receptor.



Data Presentation: Potency and Selectivity of MEN 10207

The efficacy of MEN 10207 as an NK2 receptor antagonist has been quantified in various in vitro assays. The following table summarizes key quantitative data, providing a clear comparison of its activity across different tachykinin receptors.

Parameter	Receptor	Agonist	Tissue/Cell Line	Value	Reference
pA2	NK2	Neurokinin A	Rabbit Pulmonary Artery	7.9	[1]
NK1	Substance P	-	5.2	[1]	
NK3	Neurokinin B	-	4.9	[1]	
IC50	NK2	-	Bovine Stomach Membranes	21-54 nM	[1]
NK2	-	SKLKB82#3 Cells (murine fibroblasts transfected with bovine NK2 receptor)	21-54 nM	[1]	

Note: The pA2 value is the negative logarithm of the molar concentration of an antagonist that produces a two-fold shift to the right in an agonist's concentration-response curve. A higher pA2 value indicates greater antagonist potency. IC50 represents the concentration of an inhibitor required to inhibit a biological response by 50%.

Signaling Pathway



Activation of the tachykinin NK2 receptor by an agonist like Neurokinin A initiates a well-defined signaling cascade within the smooth muscle cell, leading to contraction. MEN 10207 acts by competitively blocking the binding of agonists to the NK2 receptor, thereby inhibiting this cascade.

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References

- 1. medchemexpress.com [medchemexpress.com]
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